

CAS number for Cyanine7.5 amine

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Compound of Interest

Compound Name: **Cyanine7.5 amine**

Cat. No.: **B15554021**

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An In-depth Technical Guide to **Cyanine7.5 Amine** for Researchers and Drug Development Professionals

Introduction

Cyanine7.5 (Cy7.5) amine is a near-infrared (NIR) fluorescent dye that is instrumental in a variety of life science research and drug development applications.^{[1][2]} Its fluorescence in the NIR spectrum allows for deep tissue penetration with minimal background autofluorescence, making it particularly well-suited for *in vivo* imaging.^{[1][3]} This technical guide provides comprehensive information on the properties, applications, and experimental protocols related to **Cyanine7.5 amine** for scientists and professionals in the field.

The core structure of **Cyanine7.5 amine** features a free primary amino group, which enables its conjugation to various molecules, such as proteins, peptides, and oligonucleotides, through reactions with activated carboxylic acid derivatives.^{[4][5][6]}

Physicochemical and Spectroscopic Properties

The key properties of **Cyanine7.5 amine** are summarized in the table below for easy reference. These properties are crucial for designing and troubleshooting experiments involving this fluorophore.

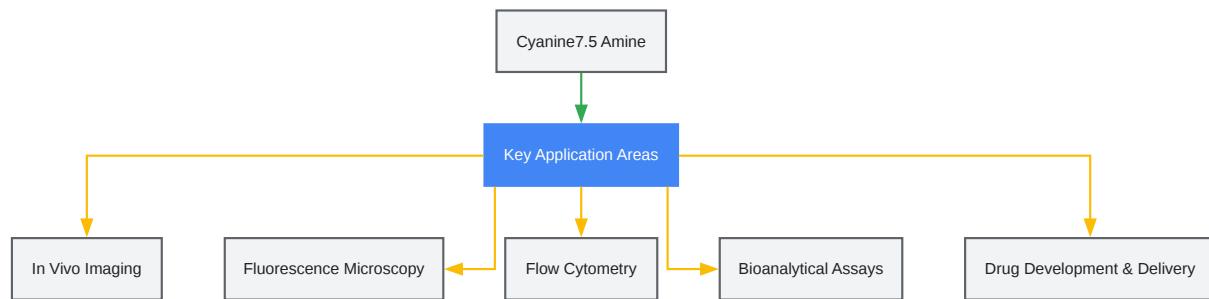
Property	Value
CAS Number	2104005-17-4 (hydrochloride)[4][5][7], 2104005-16-3 (chloride)[4], 2104005-15-2[4][7]
Molecular Formula	C51H64Cl2N4O (hydrochloride)[4][7]
Molecular Weight	819.99 g/mol (hydrochloride)[1][4]
Excitation Maximum (λ_{ex})	~788 nm[1][5]
Emission Maximum (λ_{em})	~808 nm[1][5]
Extinction Coefficient	223,000 $\text{cm}^{-1}\text{M}^{-1}$ [5]
Fluorescence Quantum Yield	0.1[5]
Solubility	Good solubility in DMSO, DMF, and alcohols[4][5]
Appearance	Dark green powder
Storage Conditions	Store at -20°C in the dark for up to 24 months. Can be transported at room temperature for up to 3 weeks. Avoid prolonged light exposure.[4]

Applications in Research and Drug Development

The favorable near-infrared properties of Cyanine7.5 make it a valuable tool for a range of applications:

- **In Vivo Imaging:** The long-wavelength emission of Cy7.5 allows for deep tissue imaging with reduced background interference, making it ideal for tracking labeled molecules within a living organism.[1][3]
- **Fluorescence Microscopy:** It enables clear visualization of cellular structures and processes. [1]
- **Flow Cytometry:** Provides distinct and reliable signals for cell sorting and analysis.[1]

- Bioanalytical Assays: Effective for the detection and analysis of multiple biomolecular targets in complex samples.[1]
- Drug Delivery Studies: Labeled therapeutic agents or drug delivery vehicles can be tracked to understand their biodistribution and target engagement.[3]



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Applications of Cyanine7.5 Amine.

Experimental Protocols: Biomolecule Conjugation

The primary amine group of **Cyanine7.5 amine** allows for its covalent attachment to molecules containing an amine-reactive group, most commonly an N-hydroxysuccinimide (NHS) ester. The following is a general protocol for conjugating **Cyanine7.5 amine** to a protein that has been activated with an NHS ester.

Reagent and Buffer Preparation

- Protein Preparation:
 - The protein to be labeled should be at a concentration of 2-10 mg/mL.[8][9]
 - The buffer for the protein solution must be free of primary amines, such as Tris or glycine. Phosphate-buffered saline (PBS) at pH 7.2-7.4 is a suitable buffer. If necessary, perform a buffer exchange using dialysis or a desalting column.[9][10]

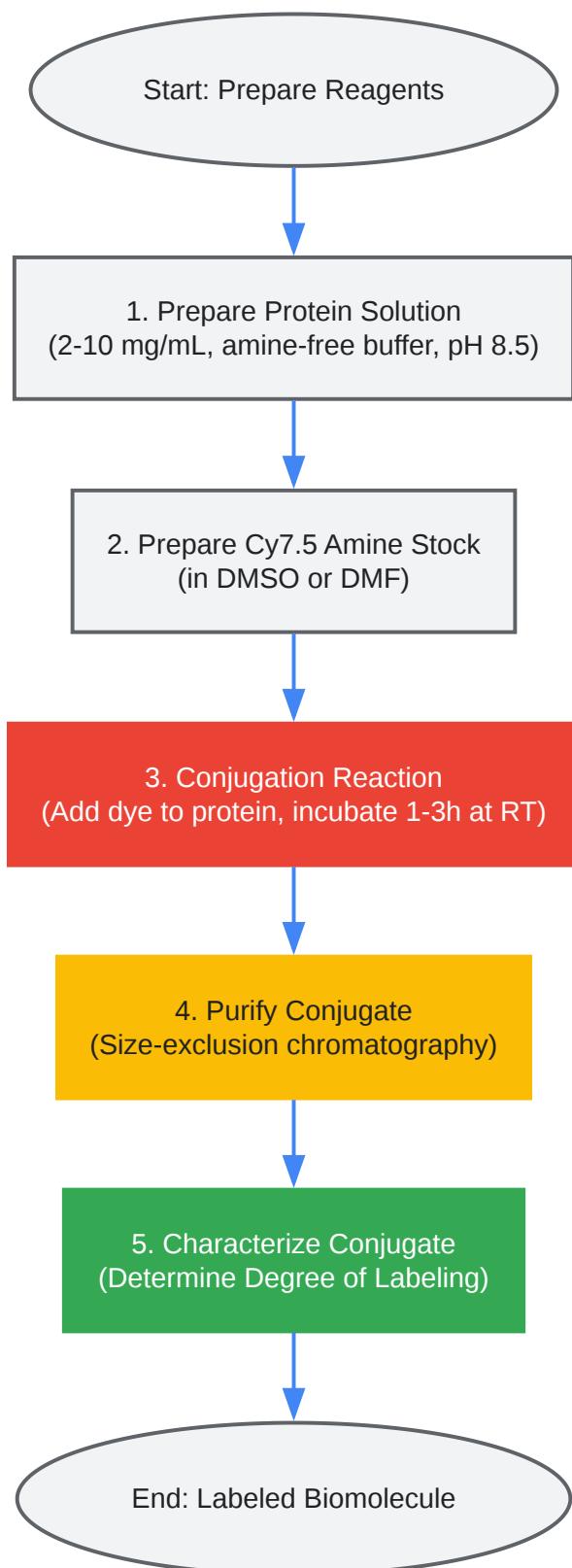
- For optimal labeling, the pH of the protein solution should be adjusted to 8.5 ± 0.5 .^{[8][10]}
This can be achieved by adding a small volume of 1 M sodium bicarbonate.^[8]
- **Cyanine7.5 Amine Solution:**
 - Prepare a stock solution of **Cyanine7.5 amine** in anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).

Conjugation Reaction

- Molar Ratio Calculation: Determine the desired molar ratio of **Cyanine7.5 amine** to the protein. A starting point of a 10:1 to 20:1 molar ratio of dye to protein is often recommended, but this should be optimized for each specific protein.^[9]
- Reaction Incubation:
 - Slowly add the calculated amount of the **Cyanine7.5 amine** stock solution to the protein solution while gently vortexing.^[8]
 - Incubate the reaction mixture for 1-3 hours at room temperature or overnight at 4°C , protected from light.^[10]

Purification of the Conjugate

- Removal of Unconjugated Dye: It is crucial to remove any free **Cyanine7.5 amine** from the labeled protein. This is typically achieved using size-exclusion chromatography, such as a Sephadex G-25 column.^{[8][9]}
- Characterization:
 - The degree of labeling (DOL) can be determined by measuring the absorbance of the conjugate at 280 nm (for the protein) and at the absorbance maximum of the dye (~788 nm).



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Workflow for Biomolecule Conjugation.

Troubleshooting Common Issues

Issue	Potential Cause	Suggested Solution
Low Labeling Efficiency	Protein concentration is too low.[10] Reaction pH is not optimal.[10] Presence of primary amines in the buffer.[10]	Concentrate the protein. Adjust the pH to 8.5-9.5. Perform buffer exchange to remove interfering substances.[10]
Protein Precipitation	Dye-to-protein ratio is too high.[10] High concentration of organic solvent (DMSO).[10]	Optimize the dye-to-protein ratio by testing lower ratios. Ensure the volume of DMSO is less than 10% of the total reaction volume.[10]
High Background Signal	Incomplete removal of unconjugated dye.[10]	Repeat the purification step or use a longer size-exclusion column.[10]

Conclusion

Cyanine7.5 amine is a versatile and powerful near-infrared fluorescent probe for a wide array of applications in research and drug development. Its ability to be conjugated to various biomolecules, combined with its favorable spectral properties for *in vivo* imaging, makes it an indispensable tool for researchers. By following established protocols and understanding its chemical properties, scientists can effectively leverage **Cyanine7.5 amine** to advance their studies.

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